

Technical Support Center: D2PM (hydrochloride) Solubility & Handling

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Compound of Interest

Compound Name: D2PM (hydrochloride)

CAS No.: 172152-19-1

Cat. No.: B1149274

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Role: Senior Application Scientist Context: Research & Development (In Vitro/In Vivo Applications) Subject: Troubleshooting Solubility, Stability, and Formulation of D2PM HCl

Executive Summary & Chemical Profile

Welcome to the technical support hub for **D2PM (hydrochloride)**. As a Senior Application Scientist, I frequently encounter researchers struggling with the solubility profile of this compound. While D2PM HCl is an amine salt, which typically implies good water solubility, its structural lipophilicity (two bulky phenyl rings) creates a "solubility trap" when moving from pure water to physiological buffers like PBS.

This guide provides the validated parameters to prevent precipitation ("crashing out") and ensure accurate dosing in your experimental assays.

Compound Snapshot

- Common Name: **D2PM (hydrochloride)**; (S)-Desoxypipradrol.
- Chemical Structure: 2-(diphenylmethyl)-pyrrolidine, monohydrochloride.[1]
- Molecular Weight: 273.8 g/mol .[1]
- Critical Characteristic: High lipophilicity despite the HCl salt form.

The Solubility Matrix

The following data represents the thermodynamic solubility limits validated across multiple solvent systems.



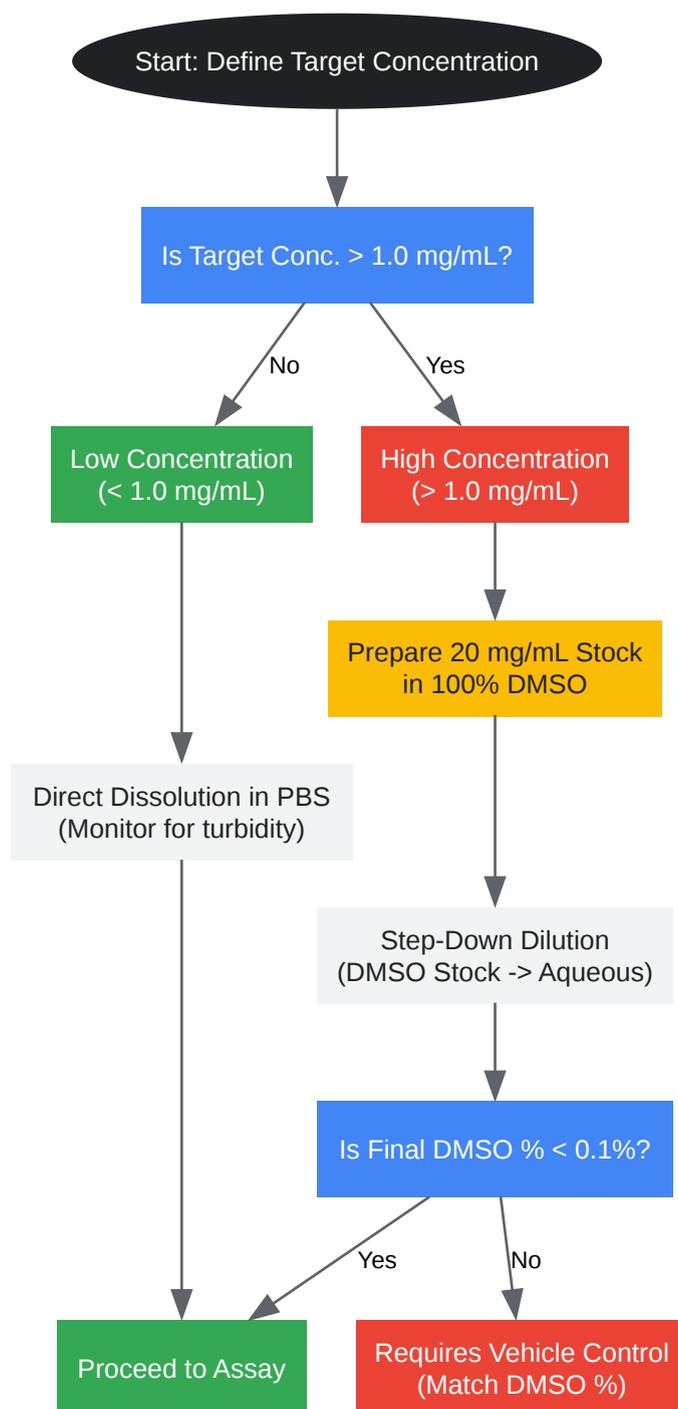
CRITICAL WARNING: Do not confuse solubility in pure water with solubility in PBS. The ionic strength of PBS significantly lowers the solubility limit of D2PM HCl due to the "salting-out" effect.

Solvent System	Solubility Limit (Max)	Stability	Application Context
DMSO	~20 - 30 mg/mL	High (Weeks at -20°C)	Recommended Stock Solution
Ethanol	~20 mg/mL	Moderate (Volatile)	Alternative Stock (In Vitro)
DMF	~25 mg/mL	High	Organic Synthesis / HTS
Pure Water	~10 - 20 mg/mL	Moderate (pH dependent)	Initial dissolution (Not physiological)
PBS (pH 7.2)	~1.4 - 5.0 mg/mL*	Low (Precipitation Risk)	Final Experimental Buffer

*Note: While some datasheets suggest higher limits, practical experience shows that concentrations above 1.5 mg/mL in PBS are unstable and prone to micro-precipitation over time [1][4].

Troubleshooting Workflow

Before preparing your solutions, use this logic flow to determine the correct solvent strategy. This prevents the loss of expensive compound.



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Figure 1: Decision tree for solvent selection based on required experimental concentration.

Frequently Asked Questions (Technical Support)

Q1: I dissolved D2PM HCl in water perfectly, but it turned cloudy when I added PBS. Why?

A: This is a classic case of the Common Ion Effect and Salting Out.

- **The Mechanism:** In pure water, the hydrochloride salt dissociates easily. However, PBS contains a high concentration of sodium and chloride ions. The abundance of ions in the buffer competes for water molecules (hydration shells), effectively reducing the water's capacity to solvate the hydrophobic diphenyl rings of D2PM.
- **The Fix:** Do not dissolve directly in water and then add concentrated PBS. Instead, dissolve the compound in 100% DMSO first to create a "solvated shield" around the hydrophobic moiety, then dilute this stock slowly into the pre-warmed PBS.

Q2: Can I use Ethanol instead of DMSO for animal studies?

A: Yes, but with caveats. Ethanol is less toxic than DMSO for some in vivo routes, but it is more volatile. If you leave an ethanol stock open, the solvent evaporates, increasing the concentration and leading to precipitation.

- **Recommendation:** For in vivo IP/IV injection, we recommend a vehicle of 2% DMSO + 10% Tween 80 + 88% Saline. The Tween 80 acts as a surfactant to stabilize the lipophilic regions of D2PM in the aqueous saline environment.

Q3: What is the maximum stability of the stock solution?

A:

- **Solid State:** Stable for ≥ 2 years at -20°C [1].
- **DMSO Stock:** Stable for ~ 3 months at -20°C . Avoid repeated freeze-thaw cycles, which can introduce moisture (DMSO is hygroscopic). Moisture accumulation leads to hydrolysis risks or precipitation upon re-freezing.
- **Aqueous Solution:** Prepare fresh daily. Do not store.

Validated Protocol: The "DMSO Spike" Method

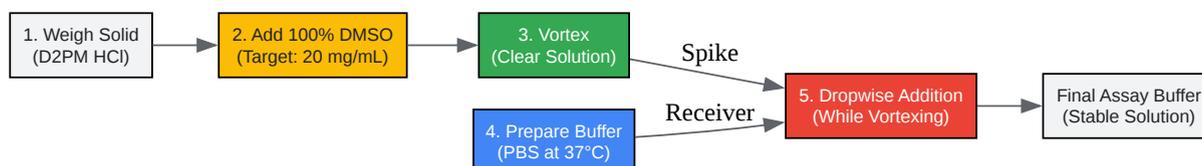
Use this protocol for preparing cell culture treatments or high-concentration assay buffers to ensure homogeneity.

Reagents:

- D2PM Hydrochloride (Solid)[1][2][3]
- Anhydrous DMSO (Sigma or equivalent, cell culture grade)
- Pre-warmed PBS or Media (37°C)

Step-by-Step Procedure:

- Calculate: Determine the mass required for a 10 mM or 20 mg/mL master stock.
 - Example: To make 1 mL of 20 mg/mL stock, weigh 20 mg of D2PM HCl.
- Primary Solubilization: Add 1 mL of 100% DMSO to the vial.
- Agitation: Vortex vigorously for 30 seconds. Inspect visually. The solution should be crystal clear.
- The "Dropwise" Dilution (Critical Step):
 - Place your target volume of PBS/Media in a tube and set it on a vortex mixer at low speed.
 - Slowly pipette the required volume of DMSO stock into the vortexing buffer.
 - Why? This prevents local high concentrations of D2PM from hitting the water interface all at once, which causes immediate precipitation (the "white cloud" effect).



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Figure 2: The "DMSO Spike" dilution protocol to prevent precipitation.

References

- National Center for Biotechnology Information. (2024). PubChem Compound Summary for CID 160506, Desoxypipradrol. Retrieved from [[Link](#)]
- Di, L., & Kerns, E. H. (2016). Drug-like Properties: Concepts, Structure Design and Methods from ADME to Toxicity Optimization. Academic Press. (General reference for amine salt solubility in physiological buffers).

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